

Technical Guide: Solubility and Properties of Methyl 3-bromo-5-methylthiophene-2-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Methyl 3-bromo-5-methylthiophene-2-carboxylate
Cat. No.:	B578373

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the available solubility information and key physicochemical properties of **Methyl 3-bromo-5-methylthiophene-2-carboxylate** (CAS No. 1257535-60-6). This document is intended to serve as a valuable resource for researchers and professionals in the fields of organic synthesis, medicinal chemistry, and material science.

Core Compound Information

Methyl 3-bromo-5-methylthiophene-2-carboxylate is a substituted thiophene derivative. Thiophene-based compounds are significant in medicinal chemistry and material science due to their diverse biological activities and electronic properties. This particular molecule is often utilized as a versatile building block in the synthesis of more complex organic structures.[\[1\]](#)

Quantitative Solubility Data

The solubility of a compound is a critical parameter for its application in various experimental and industrial processes. The following table summarizes the available quantitative solubility data for **Methyl 3-bromo-5-methylthiophene-2-carboxylate**.

CAS Number	Solubility	Solvent
1257535-60-6	0.0485 mg/mL	Unspecified

It is important to note that the solvent for this reported solubility value was not specified in the available documentation.

Physicochemical Properties

Understanding the physical and chemical properties of a compound is essential for its handling, storage, and application in experimental work.

Property	Value
Molecular Formula	C ₇ H ₇ BrO ₂ S
Molecular Weight	235.1 g/mol
Appearance	Yellow to colorless solid, semi-solid or oil
Storage Condition	Keep in a dark place, Store at 4 to 8 °C

Experimental Protocols

While a specific, detailed experimental protocol for determining the solubility of **Methyl 3-bromo-5-methylthiophene-2-carboxylate** was not found in the reviewed literature, a general methodology for determining the solubility of a solid organic compound in a given solvent is provided below. This protocol can be adapted for the target compound.

Protocol: Determination of Solubility by the Saturation Method

- Preparation of Saturated Solution:
 - Add an excess amount of **Methyl 3-bromo-5-methylthiophene-2-carboxylate** to a known volume of the desired solvent (e.g., ethanol, DMSO, water) in a sealed vial or flask.
 - Agitate the mixture at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. A magnetic stirrer or a shaker bath can be used for this

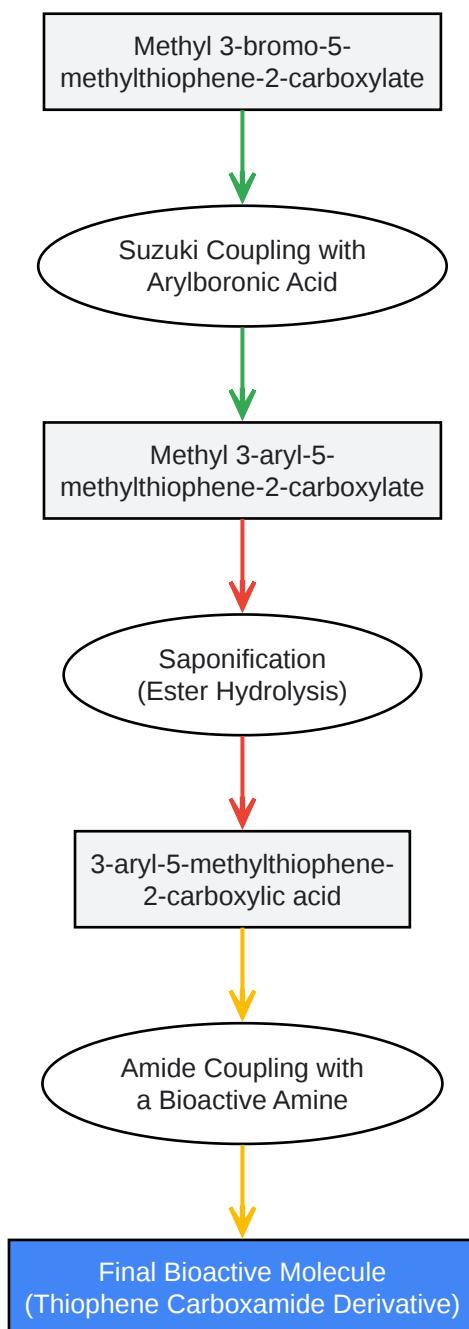
purpose.

- Separation of Undissolved Solute:
 - After the equilibration period, allow the mixture to stand undisturbed to let the undissolved solid settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed or pre-cooled pipette to match the equilibration temperature, avoiding any solid particles.
 - Alternatively, the saturated solution can be filtered through a syringe filter (e.g., 0.22 µm PTFE) to remove any undissolved solid.
- Quantification of Dissolved Solute:
 - Evaporate the solvent from the collected supernatant under reduced pressure or by gentle heating.
 - Weigh the remaining solid residue to determine the mass of the dissolved compound.
 - Alternatively, a suitable analytical technique such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectroscopy can be used to determine the concentration of the compound in the saturated solution by comparing it to a standard curve of known concentrations.
- Calculation of Solubility:
 - Calculate the solubility in the desired units (e.g., mg/mL, g/L, mol/L) based on the mass of the dissolved solute and the volume of the solvent used.

Signaling Pathways and Experimental Workflows

A comprehensive search of the available scientific literature did not yield any specific information regarding signaling pathways in which **Methyl 3-bromo-5-methylthiophene-2-carboxylate** is directly involved. The primary application of this compound appears to be as an intermediate in organic synthesis.

To illustrate its potential utility, a conceptual workflow for the synthesis of a more complex, hypothetical bioactive molecule using **Methyl 3-bromo-5-methylthiophene-2-carboxylate** as a starting material is presented below. This diagram demonstrates a logical relationship in a synthetic chemistry context.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [Technical Guide: Solubility and Properties of Methyl 3-bromo-5-methylthiophene-2-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b578373#methyl-3-bromo-5-methylthiophene-2-carboxylate-solubility-information>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com